

# Technical Support Center: 2-Chloro-5-(chloromethyl)pyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)pyridine

Cat. No.: B046043

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Chloro-5-(chloromethyl)pyridine**.

## Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Chloro-5-(chloromethyl)pyridine**.

Property	Value	Source
Molecular Formula	C6H5Cl2N	
Molecular Weight	162.02 g/mol	
Melting Point	37-42 °C	
Flash Point	110 °C (230.0 °F) - closed cup	
Density	1.324 g/cm <sup>3</sup>	[1]
Appearance	Solid	[2]

## Frequently Asked Questions (FAQs)

A list of frequently asked questions regarding the handling and storage of **2-Chloro-5-(chloromethyl)pyridine**.

Q1: What are the primary hazards associated with **2-Chloro-5-(chloromethyl)pyridine**?

A1: **2-Chloro-5-(chloromethyl)pyridine** is a hazardous substance that is harmful if swallowed and causes severe skin burns and eye damage.[1][3] It may also cause sensitization by skin contact.[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **2-Chloro-5-(chloromethyl)pyridine**, it is essential to wear protective gloves, protective clothing, and eye/face protection.[4] Specifically, this includes tightly fitting safety goggles with side-shields, fire/flame resistant and impervious clothing, and chemical-impermeable gloves.[1] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

Q3: How should **2-Chloro-5-(chloromethyl)pyridine** be stored?

A3: Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[4][6] Keep it away from incompatible materials such as alkalis, oxidizing agents, and foodstuff containers.[2][4]

Q4: What should I do in case of a spill?

A4: In case of a spill, immediately evacuate the area and remove all ignition sources.[2][6] Clean up the spill using dry procedures to avoid generating dust.[2][7] Wear appropriate PPE, including respiratory protection.[1] Collect the spilled material in a suitable, labeled container for waste disposal.[2][7] Prevent the substance from entering drains.[6]

Q5: What are the proper first-aid measures in case of exposure?

A5:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6]
- In case of skin contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water.[6][8]

- In case of eye contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[3][8] Continue rinsing and seek immediate medical attention.[3]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a doctor or Poison Control Center immediately.[6][8]

## Troubleshooting Guide

Q1: The compound has turned into a dark-colored solid upon storage. Is it still usable?

A1: A change in color may indicate decomposition or contamination. It is recommended to assess the purity of the material before use. Exposure to light should be avoided during storage.[5]

Q2: I observed a reaction with a basic solution that was not expected. Why did this happen?

A2: **2-Chloro-5-(chloromethyl)pyridine** is incompatible with strong bases.[2] Contact with alkaline materials can liberate heat.[2] Ensure all reaction vessels are free from basic residues.

Q3: My experimental results are inconsistent. Could there be an issue with the compound's purity?

A3: Inconsistent results can be due to impurities. It is good practice to verify the purity of the starting material. The compound can undergo reactions that may lead to the formation of by-products.

## Experimental Protocols

Protocol 1: Dissolution of **2-Chloro-5-(chloromethyl)pyridine**

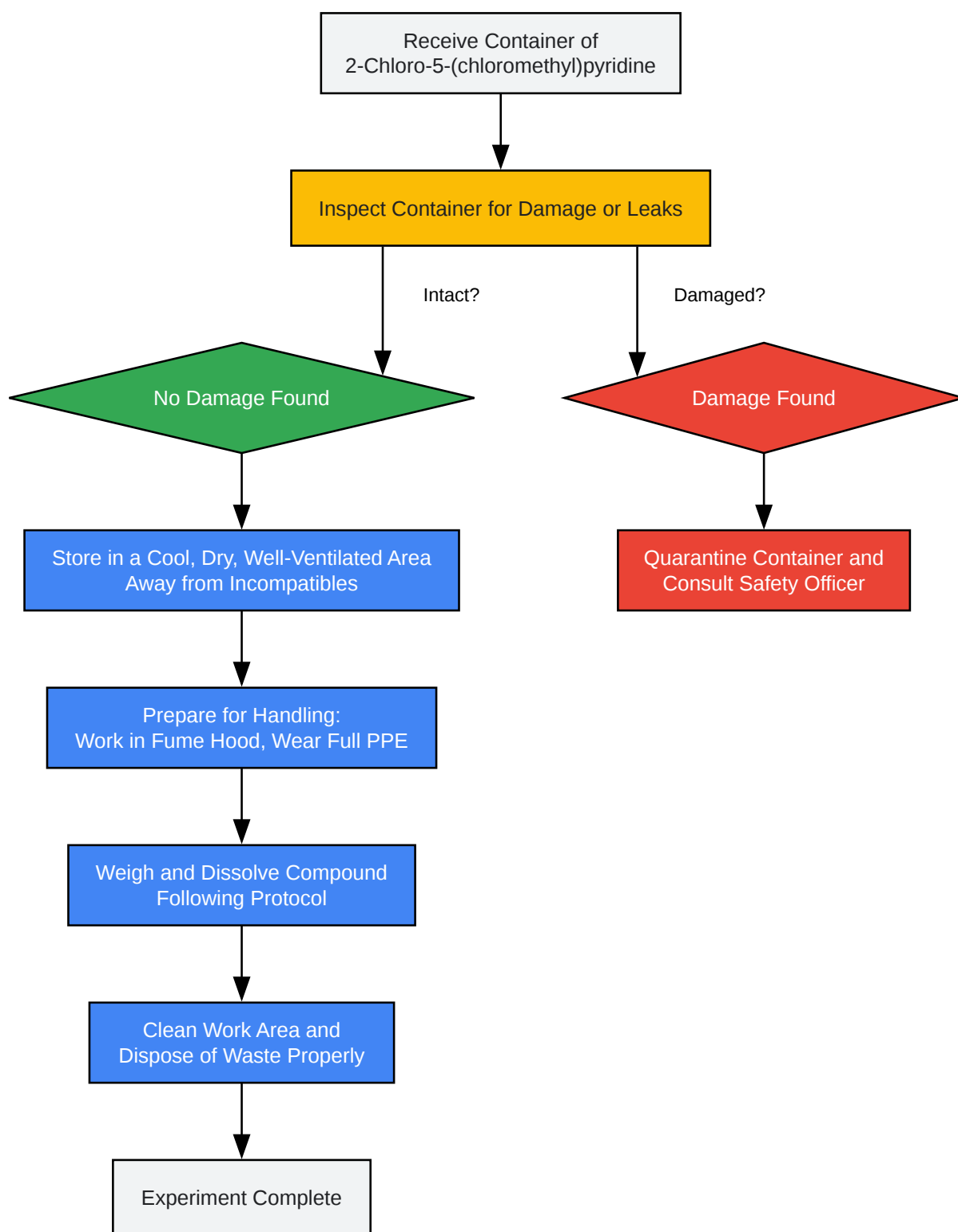
- Preparation: Work in a well-ventilated fume hood and wear the appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.
- Weighing: Tare a clean, dry glass vial on an analytical balance. Carefully weigh the desired amount of **2-Chloro-5-(chloromethyl)pyridine** into the vial.

- Solvent Addition: Add the appropriate volume of a suitable organic solvent (e.g., toluene) to the vial.<sup>[9]</sup>
- Dissolution: Gently swirl or vortex the vial until the solid is completely dissolved. If necessary, sonication can be used to aid dissolution.
- Storage of Solution: If the solution is not for immediate use, store it in a tightly sealed container, protected from light, and at the recommended storage temperature.

#### Protocol 2: Aliquoting of **2-Chloro-5-(chloromethyl)pyridine** Solution

- Preparation: Ensure you are working in a fume hood and wearing the correct PPE.
- Labeling: Prepare and label the desired number of smaller vials with the compound name, concentration, date, and your initials.
- Dispensing: Using a calibrated pipette, carefully dispense the desired volume of the **2-Chloro-5-(chloromethyl)pyridine** solution into each of the labeled vials.
- Sealing: Tightly seal each vial immediately after aliquoting to prevent solvent evaporation and exposure to the atmosphere.
- Storage: Store the aliquots under the recommended storage conditions.

## Safe Handling Workflow



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Caption: Workflow for safely handling a new container of **2-Chloro-5-(chloromethyl)pyridine**.

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